

Vapor pressure of ethyl methacrylate at different temperatures

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Compound of Interest

Compound Name: Ethyl methacrylate

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A Technical Guide to the Vapor Pressure of Ethyl Methacrylate

This technical guide provides an in-depth overview of the vapor pressure of **ethyl methacrylate** at various temperatures, intended for researchers, scientists, and professionals in drug development. This document compiles quantitative data, details common experimental methodologies for vapor pressure determination, and visualizes the relevant process of free-radical polymerization.

Data Presentation: Vapor Pressure of Ethyl Methacrylate

The vapor pressure of **ethyl methacrylate** is a critical physicochemical property influencing its handling, formulation, and application. The following table summarizes experimentally determined vapor pressure values at different temperatures, converted to common units for ease of comparison.

Temperature (°C)	Temperature (°F)	Vapor Pressure (mmHg)	Vapor Pressure (hPa)	Vapor Pressure (kPa)
2.2	36	14	18.7	1.87
20	68	15	20	2.0
20	68	15.98	21.3	2.13
22.8	73	26.2	34.9	3.49
47.8	118	67	89.3	8.93

Note: Data compiled from various sources.[1][2][3][4][5] Minor discrepancies in vapor pressure at the same temperature may arise from different experimental methodologies and purities of the substance tested.

Experimental Protocols for Vapor Pressure Determination

The determination of vapor pressure for a volatile liquid like **ethyl methacrylate** can be achieved through several established experimental methods. The choice of method often depends on the required precision, the temperature and pressure range of interest, and the properties of the substance. Three common methods are the static method, ebulliometry, and the isoteniscope method.

Static Method

The static method is a direct measurement technique where the liquid is placed in a thermostatically controlled, evacuated container. The pressure of the vapor in equilibrium with the liquid is measured directly using a pressure transducer.

General Protocol:

- A sample of **ethyl methacrylate** is introduced into a sample vessel, which is then connected to a vacuum line and a pressure measuring device.

- The sample is thoroughly degassed to remove any dissolved air or other volatile impurities. This is often achieved by repeated freeze-pump-thaw cycles.
- The sample vessel is immersed in a constant-temperature bath, and the system is allowed to reach thermal and vapor-liquid equilibrium.
- The pressure inside the vessel, which is the vapor pressure of the sample at that temperature, is recorded.
- Measurements are repeated at different temperatures to obtain a vapor pressure curve.

This method is considered highly accurate and is suitable for a wide range of pressures.[\[4\]](#)[\[6\]](#)[\[7\]](#)

Ebulliometry (Dynamic Method)

Ebulliometry involves measuring the boiling point of the liquid at a controlled, sub-atmospheric pressure. The applied pressure is then equal to the vapor pressure of the liquid at that boiling temperature.

General Protocol:

- **Ethyl methacrylate** is placed in an ebulliometer, which is an apparatus designed to maintain a stable boiling state.
- The system is connected to a pressure control system, and the pressure is set to a desired value.
- The liquid is heated until it boils. The design of the ebulliometer ensures that the temperature measured is that of the vapor in equilibrium with the boiling liquid, avoiding errors due to superheating.
- The stable boiling temperature is recorded at the set pressure. This temperature-pressure pair represents a point on the vapor pressure curve.
- The process is repeated at various pressures to map out the vapor pressure as a function of temperature.[\[3\]](#)[\[5\]](#)[\[8\]](#)

Isoteniscope Method

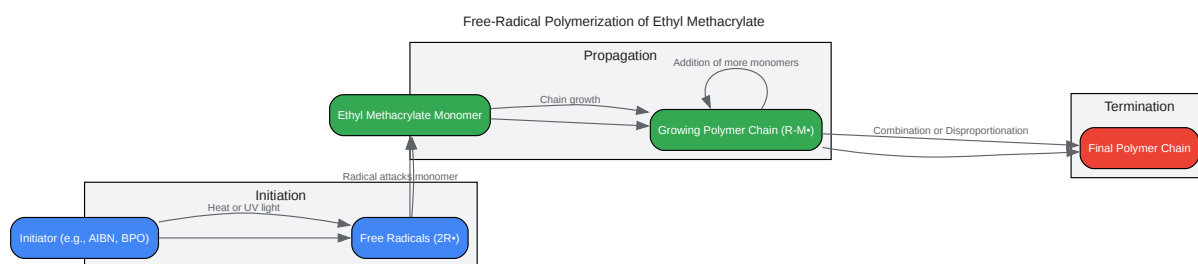
The isoteniscope method is a comparative technique where the vapor pressure of the sample is balanced against a known external pressure.

General Protocol:

- The bulb of the isoteniscope is partially filled with **ethyl methacrylate**.
- The isoteniscope is placed in a constant-temperature bath and connected to a pressure-vacuum system and a manometer.
- The sample is degassed by boiling it under reduced pressure to expel any dissolved gases.
- After degassing, the external pressure is adjusted so that the level of the liquid in the U-tube of the isoteniscope is equal on both sides. At this point, the external pressure is equal to the vapor pressure of the sample.
- The temperature of the bath and the external pressure are recorded.
- Measurements are repeated at different temperatures.[\[1\]](#)[\[2\]](#)[\[9\]](#)[\[10\]](#)

Visualization of Ethyl Methacrylate Polymerization

Ethyl methacrylate is a monomer that readily undergoes free-radical polymerization to form poly(**ethyl methacrylate**), a polymer with various industrial and medical applications. The following diagram illustrates the fundamental stages of this process.



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Caption: Workflow of the free-radical polymerization of **ethyl methacrylate**.

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